



# KW-5805: An Antiulcer Agent, Not a Tool for Protein Interaction Studies

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Compound of Interest		
Compound Name:	KW-5805	
Cat. No.:	B1673877	Get Quote

Extensive research indicates that **KW-5805** is not utilized for protein interaction studies as requested. Instead, scientific literature from the late 1980s and early 1990s identifies **KW-5805** as a novel antiulcer agent. The development of this compound, chemically known as 5-[[2-(diethylamino)ethyl]amino]-5,11-dihydro[1]benzoxepino [3,4-b]pyridine trihydrochloride, appears to have been discontinued, and there is no publicly available information linking it to the study of protein-protein interactions.

**KW-5805** was synthesized and evaluated for its potential to treat gastric and duodenal ulcers. [1][2] Studies conducted on animal models demonstrated its antiulcer and cytoprotective properties.[1] The compound was found to inhibit gastric acid secretion stimulated by various agents.[3][4] Research also explored its effects on gastric mucus biosynthesis and mucosal hemodynamics.[5]

The available scientific and patent literature consistently describes **KW-5805** within the context of gastrointestinal research and drug development for ulcer treatment.[2][6][7] There are no indications or publications suggesting its use as a chemical probe or tool for investigating protein-protein interactions.

Due to the absence of any data on the application of **KW-5805** in protein interaction studies, it is not possible to provide the requested detailed application notes, experimental protocols, quantitative data, or visualizations related to this topic. The core requirements of the request, including data tables on binding affinities, detailed methodologies for protein interaction



experiments, and signaling pathway diagrams, cannot be fulfilled as the foundational scientific basis for such applications of **KW-5805** does not exist in the public domain.

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